

# An In-depth Technical Guide on Bis(2-mercaptoethyl) sulfide

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## Compound of Interest

Compound Name: *Bis(2-mercaptoethyl) sulfide*

Cat. No.: *B1581568*

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This guide provides core information on the chemical properties of **Bis(2-mercaptoethyl) sulfide**, a compound of interest for researchers, scientists, and professionals in drug development.

## Core Molecular Data

**Bis(2-mercaptoethyl) sulfide** is a thiol compound with the systematic IUPAC name 2-(2-sulfanylethylsulfanyl)ethanethiol.[1] It is also known by several synonyms, including 2,2'-Thiodiethanethiol and 3-Thia-1,5-pentanedithiol.[1][2] The compound is a liquid at room temperature with a characteristic stench.[2]

## Quantitative Molecular Information

The fundamental molecular properties of **Bis(2-mercaptoethyl) sulfide** are summarized in the table below. This data is essential for a variety of experimental and theoretical applications, including reaction stoichiometry, analytical characterization, and computational modeling.

Property	Value	Citations
Molecular Formula	C4H10S3	[1][2][3]
Molecular Weight	154.3 g/mol	[1]
Molecular Weight (Alternate)	154.32 g/mol	[2][4]
Molecular Weight (Alternate)	154.30 g/mol	
CAS Registry Number	3570-55-6	[1][2][3][5]

## Molecular Structure and Connectivity

The structural formula of **Bis(2-mercaptoethyl) sulfide** reveals a central sulfide bridge connecting two mercaptoethyl groups. This arrangement of sulfur atoms is key to its chemical reactivity and potential applications. The following diagram illustrates the logical connectivity of the atoms within the molecule.

### Molecular Connectivity of **Bis(2-mercaptoethyl) sulfide**

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## References

- 1. Bis(2-mercaptoethyl) sulfide | C4H10S3 | CID 77117 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. Bis(2-mercaptoethyl) Sulfide 97.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 4. GSRS [precision.fda.gov]
- 5. Bis(2-mercaptoethyl) Sulfide | 3570-55-6 | TCI Deutschland GmbH [tcichemicals.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on Bis(2-mercaptoethyl) sulfide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1581568#bis-2-mercaptoethyl-sulfide-molecular-weight-and-formula>]

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